

Technical Support Center: NSC-217913

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Compound of Interest

Compound Name: NSC-217913

Cat. No.: B15572795

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Issue: Information regarding the stability of a compound identified as **NSC-217913** in solution is not available through public online resources. Extensive searches have consistently failed to identify a specific chemical compound with this identifier.

Troubleshooting Guide

Initial Search and Findings:

A comprehensive search was initiated to gather data on the stability, solubility, and handling of **NSC-217913**. However, these searches did not yield information for a compound with this specific NSC number. The search results were frequently misdirected to a product with a similar catalog number, 217913, which corresponds to Tin(IV) chloride. This is a distinct inorganic compound, and information related to it is not applicable to the user's query.

Further targeted searches for "**NSC-217913**" and variations thereof, including attempts to find alternative names, CAS numbers, or supplier datasheets, were also unsuccessful in identifying the correct compound.

Possible Reasons for Lack of Information:

There are several potential reasons why information about **NSC-217913** may not be readily available:

- **Incorrect or Outdated Identifier:** The identifier "**NSC-217913**" may be inaccurate, contain a typographical error, or be an outdated designation that is no longer in common use. The

National Service Center (NSC) number system is extensive, and records for older or less-studied compounds may not be digitized or publicly accessible.

- **Proprietary Compound:** The compound may be part of a proprietary library and not publicly disclosed.
- **Highly Specific Research Compound:** It might be a compound synthesized for a very specific research purpose with limited distribution and public documentation.

Frequently Asked Questions (FAQs)

Q: I am certain that **NSC-217913** is the correct identifier. What should I do next?

A: If you are confident about the identifier, we recommend the following steps:

- **Verify the Source:** Double-check the original source of the identifier. This could be a publication, a vial label, or an internal database. Ensure there are no transcription errors.
- **Contact the Supplier or Originating Institution:** If the compound was obtained from a commercial vendor, a collaborator, or a specific research institution (such as the National Cancer Institute's Developmental Therapeutics Program), contacting them directly is the most reliable way to obtain a datasheet, certificate of analysis, or any available stability data. They will have the most accurate and detailed information.
- **Search by Chemical Structure:** If you have the chemical structure of **NSC-217913**, you can perform a structure-based search in chemical databases like PubChem, ChemSpider, or SciFinder. This will help you find the correct chemical name, CAS number, and any associated data, even if the NSC number is not widely indexed.

Q: Could the product number from a supplier be the same as the NSC number?

A: While possible, it is not always the case. As seen in our searches, a supplier's product or catalog number (e.g., Aldrich-217913 for Tin(IV) chloride) can be confused with an NSC number. It is crucial to differentiate between these two types of identifiers.

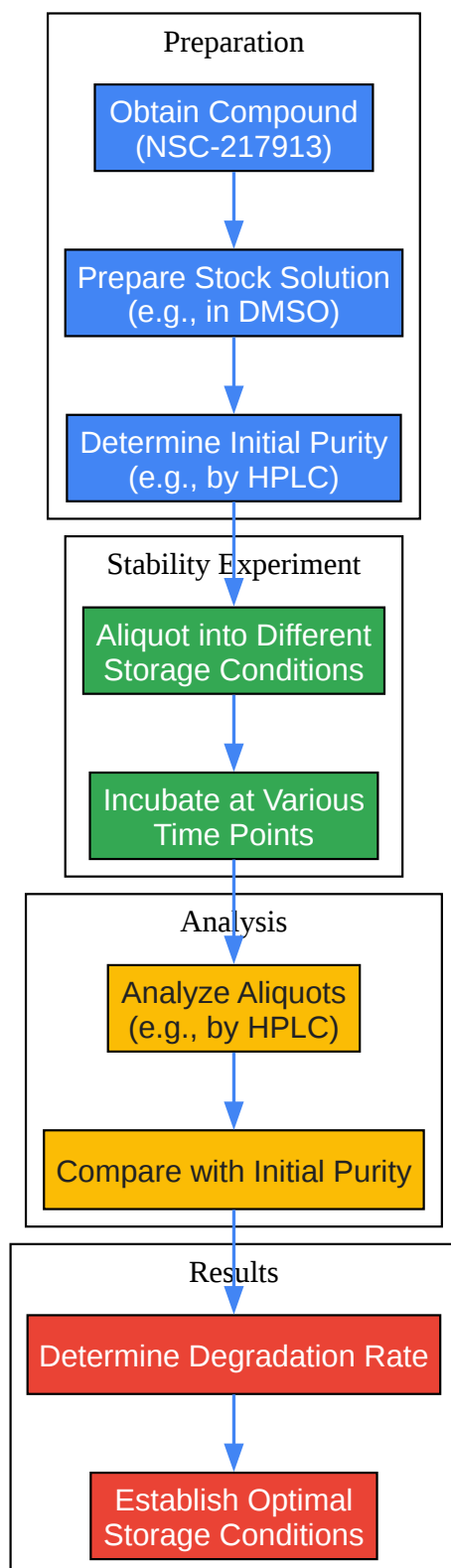
Recommendations for Researchers

To ensure the integrity of your experiments, it is critical to work with well-characterized compounds. If you are unable to obtain reliable stability and handling information for **NSC-217913**, we advise against proceeding with experiments until this information can be procured from a verifiable source.

Below is a generalized workflow for assessing compound stability, which can be adapted once the identity and properties of **NSC-217913** are confirmed.

General Experimental Workflow for Assessing Compound Stability

This is a generic workflow and should be adapted based on the specific properties of the compound once they are known.



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Caption: General workflow for assessing the stability of a research compound in solution.

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